

(S)-Benzyl 4-oxoazetidine-2-carboxylate: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *Benzyl 4-oxoazetidine-2-carboxylate*

Cat. No.: *B1273849*

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This technical guide provides an in-depth analysis of the physical and chemical characteristics of (S)-**Benzyl 4-oxoazetidine-2-carboxylate**, a key intermediate in pharmaceutical synthesis. [1] The document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive summary of its properties, relevant experimental protocols, and its role in synthetic pathways.

Physicochemical Properties

(S)-**Benzyl 4-oxoazetidine-2-carboxylate** is a chiral building block widely utilized in the synthesis of various biologically active molecules, including NMDA receptor antagonists and orally active β -lactam inhibitors. Its appearance is typically a white to yellow powder, crystals, or chunks.[1]

Quantitative Data Summary

The key physicochemical properties of (S)-**Benzyl 4-oxoazetidine-2-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	137 - 140 °C (literature)	[1] [2] [3]
Appearance	White to yellow powder, crystal, or chunks	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1] [2]
Molecular Weight	205.21 g/mol	[1] [2]
Purity	≥ 96.5% (HPLC)	[1]
Optical Rotation	[α] ²⁰ /D = -45 to -41° (c=3 in CHCl ₃)	[1]
CAS Number	72776-05-7	[1]
Storage	Room Temperature or 2-8°C, sealed in a dry environment	[1] [2] [4]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and the assessment of the physical appearance of (S)-**Benzyl 4-oxoazetidine-2-carboxylate**.

Melting Point Determination

Objective: To determine the melting point range of the compound using a standard capillary melting point apparatus.

Materials:

- (S)-**Benzyl 4-oxoazetidine-2-carboxylate** sample
- Capillary tubes (one end sealed)
- Melting point apparatus with a calibrated thermometer or digital temperature sensor
- Spatula

- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** If the sample consists of large crystals or chunks, gently grind it into a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube onto the powdered sample to pack a small amount of the compound into the tube. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating Rate:** Set the apparatus to heat at a rate of approximately 10-15 °C per minute initially. As the temperature approaches the expected melting point (around 125 °C), reduce the heating rate to 1-2 °C per minute to ensure accurate determination.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.
- **Replicate:** Perform the measurement in triplicate to ensure reproducibility.

Assessment of Physical Appearance

Objective: To visually inspect and document the physical appearance of the compound.

Materials:

- **(S)-Benzyl 4-oxoazetidine-2-carboxylate** sample
- White, non-reflective observation surface (e.g., a watch glass or a ceramic plate)
- Spatula
- Well-lit area, preferably with natural light

Procedure:

- **Sample Placement:** Using a clean spatula, place a small amount of the compound onto the white observation surface.
- **Color Determination:** Observe the color of the sample against the white background. Note any variations in color or the presence of discoloration. The expected appearance is white to yellow.^[1]
- **Form and Texture:** Examine the physical form of the sample (e.g., crystalline, powder, chunks).^[1] Note the texture (e.g., fine, granular, clumpy).
- **Homogeneity:** Assess the homogeneity of the sample, looking for any foreign particles or inconsistencies.
- **Documentation:** Record the observations in a laboratory notebook, including color, form, texture, and any other notable characteristics.

Role in Synthetic Pathways

(S)-**Benzyl 4-oxoazetidine-2-carboxylate** serves as a crucial starting material or intermediate in the synthesis of more complex molecules. Its rigid, strained azetidinone (β -lactam) ring is a key structural motif that can be further functionalized. The diagram below illustrates a generalized workflow for its application in drug discovery and development.



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Caption: Workflow of (S)-**Benzyl 4-oxoazetidine-2-carboxylate** in Drug Development.

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